

Stability and storage conditions for 2-Methoxy-4-(2-nitrovinyl)phenol.

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Compound of Interest

Compound Name: 2-Methoxy-4-(2-nitrovinyl)phenol

Cat. No.: B361433

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Technical Support Center: 2-Methoxy-4-(2-nitrovinyl)phenol

This technical support center provides guidance on the stability and storage of **2-Methoxy-4-(2-nitrovinyl)phenol**, alongside troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-Methoxy-4-(2-nitrovinyl)phenol**?

For optimal stability, **2-Methoxy-4-(2-nitrovinyl)phenol** should be stored in a tightly sealed container in a dry location at room temperature.

Q2: What is the typical shelf life of this compound?

The shelf life of **2-Methoxy-4-(2-nitrovinyl)phenol** has not been publicly established through extensive stability studies. For critical applications, it is recommended that users perform their own stability assessments.

Q3: What are the signs of degradation of **2-Methoxy-4-(2-nitrovinyl)phenol**?

Visual signs of degradation may include a change in color or texture of the solid material. Chemical degradation, such as polymerization or reaction of the nitrovinyl group, may not be visually apparent. Purity should be verified analytically if degradation is suspected.

Q4: Is **2-Methoxy-4-(2-nitrovinyl)phenol** sensitive to light or air?

While specific data on the light and air sensitivity of **2-Methoxy-4-(2-nitrovinyl)phenol** is not available, compounds with nitrovinyl groups can be reactive. It is good laboratory practice to store it in a tightly sealed container, protected from light.

Q5: What are the known incompatibilities of this compound?

The nitrovinyl group is an electron-withdrawing group, making the compound susceptible to Michael addition reactions with nucleophiles. Contact with strong bases, amines, and thiols should be avoided to prevent unintended reactions.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results over time	Degradation of the compound due to improper storage or handling.	1. Verify the purity of the stored compound using a suitable analytical method like HPLC or ^1H NMR. 2. If purity has decreased, consider purchasing a fresh batch. 3. Ensure the compound is stored at room temperature in a tightly sealed, dry, and dark environment.
Poor solubility in a reaction solvent	The compound may have degraded or polymerized, leading to reduced solubility.	1. Confirm the identity and purity of the compound. 2. Attempt to dissolve a small sample in a reliable solvent (e.g., DMSO) to check for insolubles. 3. If solubility issues persist with a confirmed pure sample, consider alternative solvents or sonication to aid dissolution.
Unexpected side products in a reaction	The nitrovinyl group is reactive and may participate in side reactions.	1. Review the reaction conditions, particularly the presence of nucleophiles that could react with the nitrovinyl moiety. 2. Consider protecting the phenol group if it is suspected of interfering with the desired reaction. 3. Purify the starting material to remove any potential reactive impurities.

Data Presentation

Table 1: Physicochemical Properties of **2-Methoxy-4-(2-nitrovinyl)phenol**

Property	Value
Molecular Formula	C ₉ H ₉ NO ₄
Molecular Weight	195.17 g/mol
Appearance	Powder
Purity (Typical)	≥98%

Table 2: Recommended Storage Conditions Summary

Condition	Recommendation	Rationale
Temperature	Room Temperature	General recommendation from supplier safety data.
Atmosphere	Dry, Inert (e.g., Argon)	To prevent potential hydrolysis or oxidation.
Light	Protect from Light	To prevent potential photochemical degradation.
Container	Tightly Sealed	To prevent moisture uptake and contamination.

Experimental Protocols

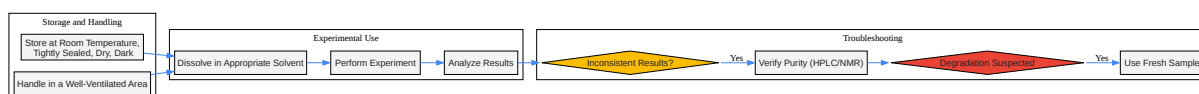
Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of **2-Methoxy-4-(2-nitrovinyl)phenol**.

- Sample Preparation: Accurately weigh approximately 1 mg of **2-Methoxy-4-(2-nitrovinyl)phenol** and dissolve it in 1 mL of a suitable solvent (e.g., acetonitrile or methanol) to prepare a 1 mg/mL stock solution. Further dilute as necessary for analysis.
- HPLC System:

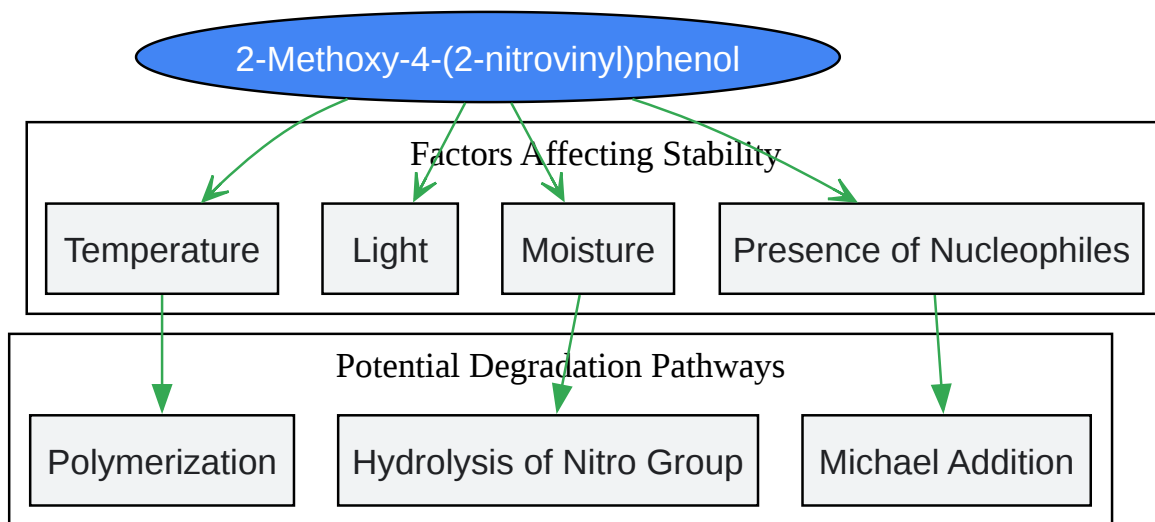
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid. A typical gradient could be:
 - 0-1 min: 95% A, 5% B
 - 1-10 min: Gradient to 5% A, 95% B
 - 10-12 min: Hold at 5% A, 95% B
 - 12-13 min: Gradient back to 95% A, 5% B
 - 13-15 min: Re-equilibration at 95% A, 5% B
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV detector at a wavelength determined by the UV-Vis spectrum of the compound (a scan from 200-400 nm is recommended to find the optimal wavelength).
- Analysis: Inject the sample and integrate the peak areas. Purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

Visualizations



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Caption: Experimental workflow for using **2-Methoxy-4-(2-nitrovinyl)phenol**.



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Caption: Factors influencing the stability of **2-Methoxy-4-(2-nitrovinyl)phenol**.

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